

# Commercial Availability of Dipyrrolidinylthiuram Disulfide-D16: A Technical Guide

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## Compound of Interest

Compound Name: *Dipyrrolidinylthiuram Disulfide-D16*

Cat. No.: *B15600018*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Dipyrrolidinylthiuram Disulfide-D16**, a deuterated analog of the thiuram disulfide compound, Lutiram. Due to its isotopic labeling, this compound is of significant interest for studies in drug metabolism, pharmacokinetics (DMPK), and as an internal standard in analytical research. This document outlines the primary procurement pathways, offers insights into the custom synthesis process, and discusses the applications of its non-deuterated counterpart.

## Executive Summary of Commercial Availability

Direct, off-the-shelf commercial availability of **Dipyrrolidinylthiuram Disulfide-D16** is limited. While some suppliers list the compound in their catalogs, it is predominantly available through custom synthesis services. This guide provides details on potential suppliers and the typical workflow for acquiring this specialized chemical.

## Sourcing and Supplier Information

Our investigation indicates that **Dipyrrolidinylthiuram Disulfide-D16** is not a standard stock item for most chemical suppliers. The most viable route for obtaining this compound is through companies specializing in stable isotope labeling and custom organic synthesis.

One supplier, MedChemExpress (MCE), lists **Dipyrrolidinylthiuram Disulfide-d16** in its catalog and describes it as the deuterium-labeled form of Lutiram<sup>[1]</sup><sup>[2]</sup>. However, the

presentation of the product suggests it may be available via their custom synthesis services rather than as a readily available stock item.

For researchers requiring this compound, engaging with a custom synthesis provider is the most probable procurement strategy. Several companies offer bespoke synthesis of deuterated molecules, ensuring high purity and isotopic enrichment tailored to specific research needs.

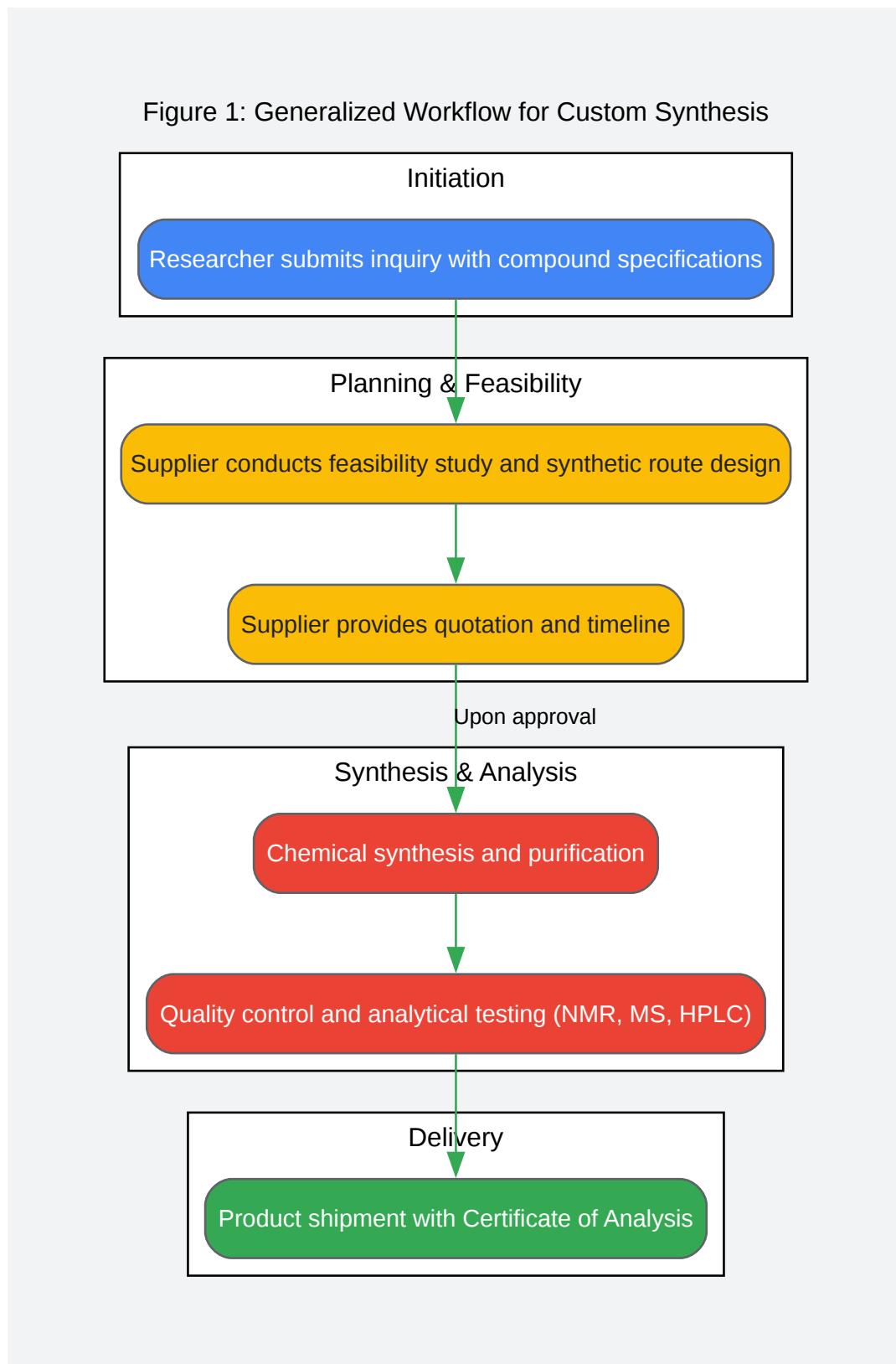
Table 1: Potential Custom Synthesis Providers for Deuterated Compounds

Company	Service Highlights	Geographic Reach
MedChemExpress (MCE)	Offers custom synthesis of a wide range of stable isotope-labeled compounds, including deuterated molecules. They provide high-purity products with comprehensive analytical data.	Global
ResolveMass Laboratories Inc.	Specializes in the custom synthesis of deuterated chemicals for pharmaceutical, analytical, and materials science applications. They emphasize a collaborative process from feasibility to delivery.	Global
Alfa Chemistry	Provides tailored solutions for the custom synthesis of deuterated compounds, catering to the demands of drug discovery and development with a focus on high-purity and isotopic enrichment.	Global
Moravek, Inc.	Offers custom organic synthesis services, including the incorporation of stable isotopes like deuterium, for a variety of research applications.	Global

## The Custom Synthesis Workflow

For researchers unfamiliar with the process of acquiring a custom-synthesized chemical, the following workflow provides a general overview. The process is typically initiated by a formal

inquiry to the chosen supplier.



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Caption: A diagram illustrating the typical steps involved in the custom synthesis of a specialized chemical compound.

## Applications of the Non-Deuterated Analog (Dipyrrolidinylthiuram Disulfide)

Understanding the applications of the non-deuterated form of the compound, Dipyrrolidinylthiuram Disulfide (also known as Lutiram), provides context for the utility of its deuterated counterpart in research and development.

Thiuram disulfides are a class of compounds with a broad spectrum of biological activities. They have been investigated for various applications, including:

- **Antifungal and Antimicrobial Agents:** Thiuram disulfides have a history of use as fungicides and bactericides.
- **Enzyme Inhibition:** These compounds are known to interact with and inhibit various enzymes, often through their reaction with cysteine residues.
- **Drug Development:** The disulfide bond is a key structural motif in many biologically active molecules and pharmaceuticals. Research into disulfide-rich peptides is an active area in drug discovery<sup>[3][4]</sup>. The synthesis of molecules containing disulfide bonds is crucial for creating novel therapeutics<sup>[5][6]</sup>.
- **Cancer Research:** Some thiuram derivatives have been explored for their potential as anticancer agents.

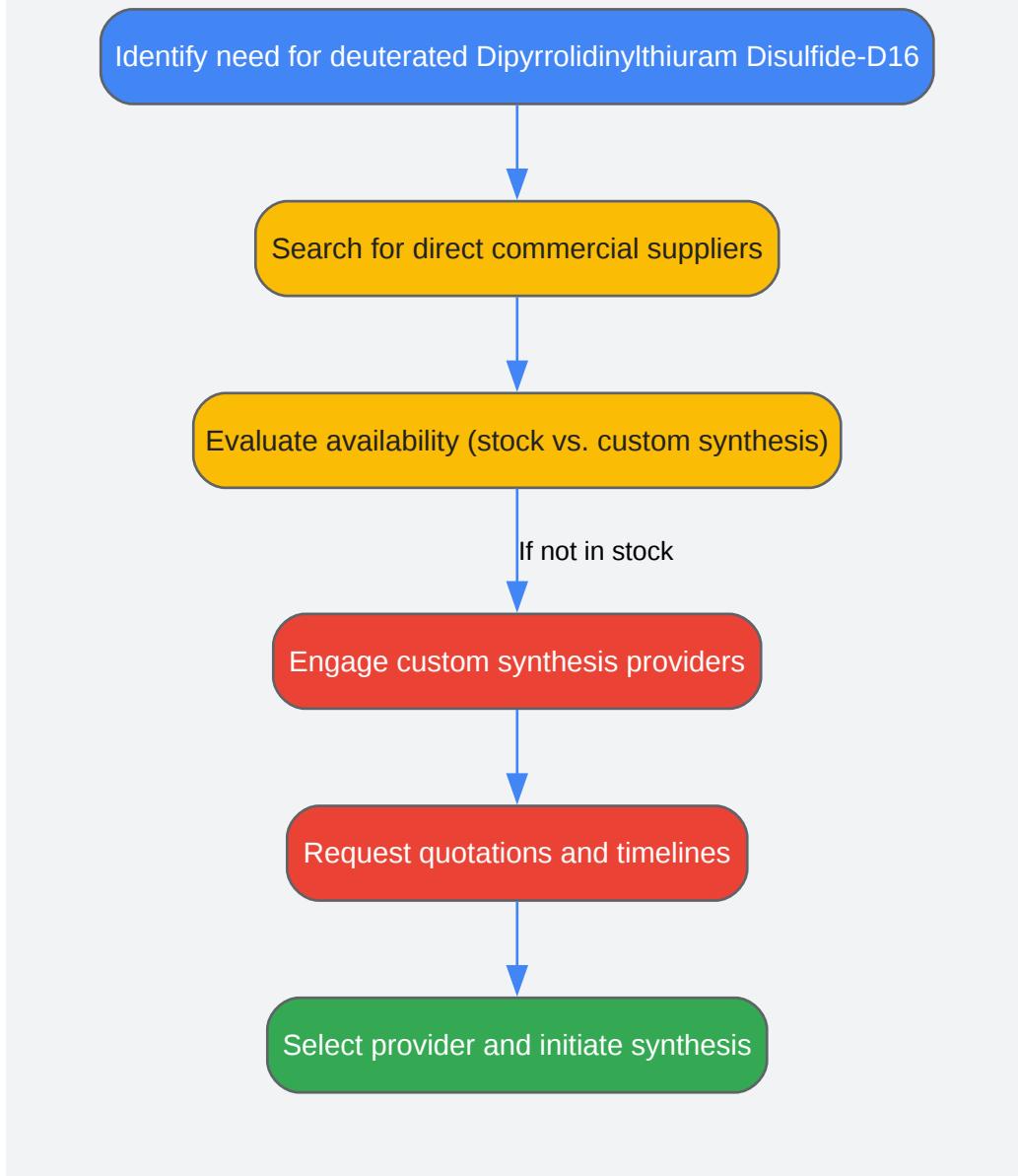
The deuterated form, **Dipyrrolidinylthiuram Disulfide-D16**, is particularly valuable for:

- **Metabolic Studies:** The deuterium labels provide a means to track the metabolic fate of the molecule in biological systems without the use of radioactive isotopes.
- **Pharmacokinetic (PK) Studies:** Deuteration can alter the metabolic profile of a drug, potentially leading to an improved pharmacokinetic profile.
- **Quantitative Analysis:** It can serve as a highly accurate internal standard for mass spectrometry-based quantification of the non-deuterated compound in biological matrices.

## Logical Pathway to Procurement

The decision-making process for acquiring **Dipyrrolidinylthiuram Disulfide-D16** for research purposes can be visualized as a logical flow, starting with the confirmation of the need for a deuterated analog.

Figure 2: Logical Pathway for Procurement



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Caption: A flowchart outlining the decision-making process for acquiring **Dipyrrolidinylthiuram Disulfide-D16**.

## Conclusion

While **Dipyrrolidinylthiuram Disulfide-D16** is not a readily available, off-the-shelf chemical, it can be procured by researchers through the custom synthesis services offered by several specialized chemical companies. The primary pathway involves identifying a suitable synthesis partner and initiating a collaborative process to produce the compound to the required specifications of purity and isotopic enrichment. The utility of its non-deuterated analog in various research fields underscores the potential applications of the deuterated version in advanced studies, particularly in the realm of drug metabolism and pharmacokinetics.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

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